

Tolindate: An Obscure Antifungal Agent of the Thiocarbamate Class

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Compound of Interest

Compound Name: Tolindate

Cat. No.: B1221583

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Executive Summary

Tolindate is a synthetic topical antifungal agent belonging to the thiocarbamate class of compounds. Despite its classification and presumed mechanism of action as a squalene epoxidase inhibitor, a comprehensive review of publicly available scientific literature and clinical data reveals a significant lack of in-depth information regarding its discovery, developmental history, and clinical application. This technical whitepaper aims to consolidate the limited available data on **Tolindate**, primarily derived from its chemical identity and patent literature. Due to the scarcity of dedicated research, a detailed analysis of its clinical efficacy, extensive experimental protocols, and a complete historical narrative cannot be fully constructed.

Introduction

Tolindate, chemically identified as O-(2,3-dihydro-1H-inden-5-yl) N-methyl-N-(3-methylphenyl)carbamothioate, is a molecule with antifungal properties. It belongs to the thiocarbamate family, a class of compounds known for their activity against dermatophytes, the fungi responsible for common skin infections. While the related compound, Tolnaftate, is a well-documented and widely used over-the-counter antifungal, **Tolindate** remains an obscure entity within the scientific and medical literature. This document serves to present the known information about **Tolindate** and highlight the significant gaps in its publicly accessible research and development record.

Chemical and Physical Properties

A summary of the known chemical and physical properties of **Tolindate** is presented in Table 1. This information is primarily sourced from chemical databases and patent filings.

Property	Data	Reference
Chemical Name	O-(2,3-dihydro-1H-inden-5-yl) N-methyl-N-(3-methylphenyl)carbamothioate	
Molecular Formula	C ₁₈ H ₁₉ NOS	
Molecular Weight	297.42 g/mol	
CAS Registry Number	27877-51-6	
Physical Description	Not publicly available	
Solubility	Not publicly available	
Melting Point	Not publicly available	

Table 1: Chemical and Physical Properties of **Tolindate**

Discovery and History

The discovery of **Tolindate** is attributed to a patent filed in the early 1970s. The United States Patent US3759948, titled "O-indanyl thiobenzoates," is the primary source of information regarding the initial synthesis and claims of antifungal activity for a series of thiocarbamates, including the compound that would be named **Tolindate**.

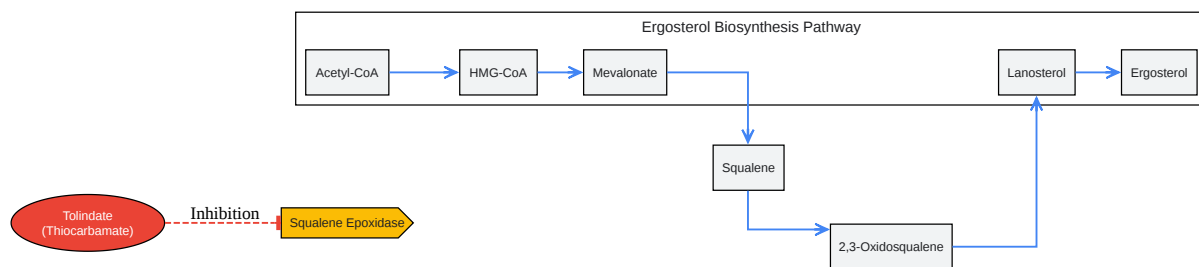
Unfortunately, the full text of this patent is not readily accessible through standard public databases, which severely limits a detailed recounting of its discovery narrative. It is presumed that the research was part of a broader exploration of thiocarbamate derivatives for their potential as antifungal agents, likely spurred by the success of related compounds. The historical development and any subsequent research efforts following this initial patent remain largely undocumented in the public domain.

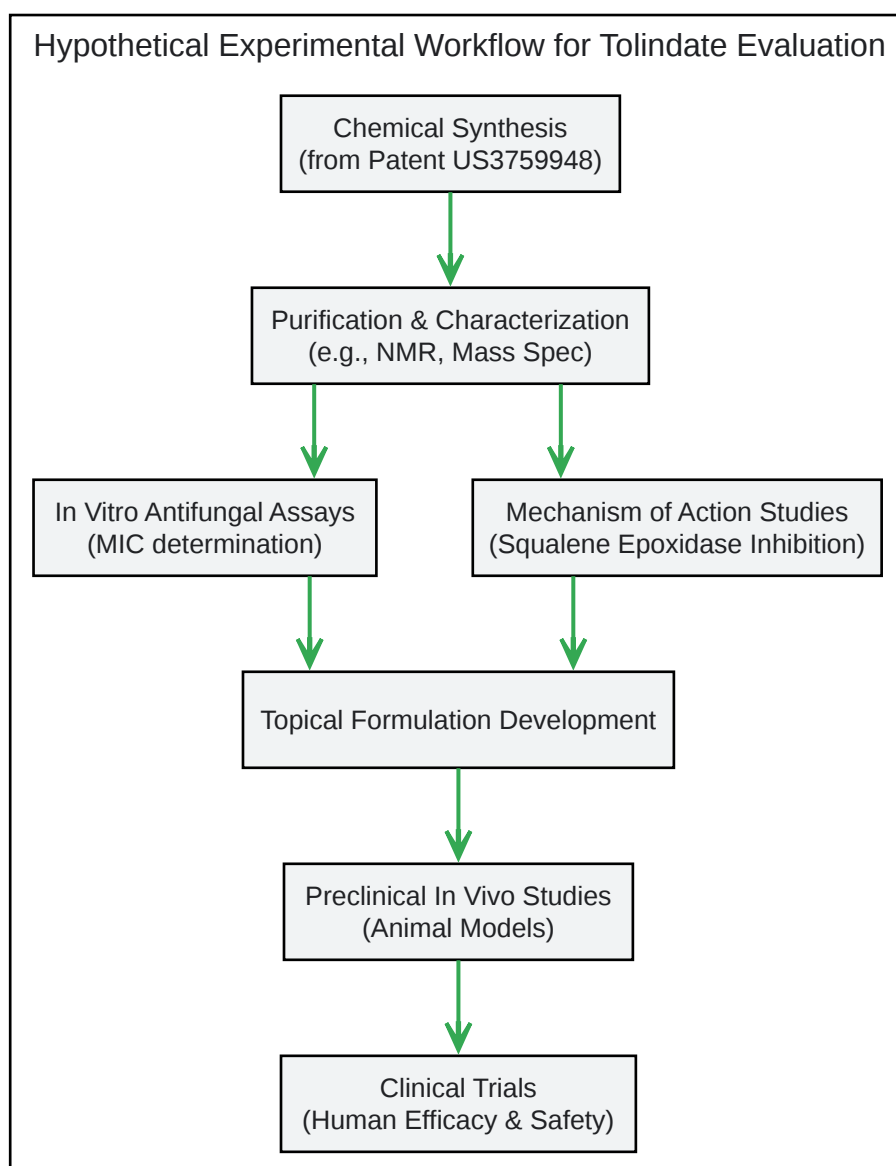
Mechanism of Action (Presumed)

Based on its structural similarity to other thiocarbamate antifungals like Tolnaftate, **Tolindate** is presumed to act as an inhibitor of the enzyme squalene epoxidase. This enzyme is a critical component in the fungal ergosterol biosynthesis pathway.

Ergosterol Biosynthesis Pathway and Squalene Epoxidase Inhibition

Ergosterol is an essential component of the fungal cell membrane, analogous to cholesterol in mammalian cells. The biosynthesis of ergosterol is a multi-step process, and squalene epoxidase catalyzes the conversion of squalene to 2,3-oxidosqualene. By inhibiting this enzyme, thiocarbamates disrupt the production of ergosterol, leading to a compromised cell membrane, impaired fungal growth, and eventual cell death.





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